

# Comparative Guide: Cross-Reactivity of Thy-1 (OX7) Antibody (sc-53116)

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## Compound of Interest

Compound Name: SC-53116 hydrochloride

Cat. No.: B137555

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This guide provides a comprehensive comparison of the performance and cross-reactivity of the Thy-1 (OX7) monoclonal antibody, catalog number sc-53116, from Santa Cruz Biotechnology. It is intended for researchers, scientists, and drug development professionals to evaluate its suitability for detecting the Thy-1 cell surface antigen in various species and applications.

## Product Overview: Thy-1 (OX7) Antibody (sc-53116)

The Thy-1 (OX7), sc-53116, is a murine IgG1 kappa monoclonal antibody raised against the Thy-1 antigen from rat thymocytes.<sup>[1]</sup> It is widely used for the detection of the Thy-1.1 antigenic determinant.<sup>[1]</sup> This antibody is recommended for use in a variety of immunological applications, including Western Blotting (WB), Immunohistochemistry (IHC) on paraffin-embedded sections, Immunofluorescence (IF), Immunoprecipitation (IP), and Flow Cytometry (FCM).<sup>[1][2]</sup>

Key Specifications:

Attribute	Specification
Host Species	Mouse
Clone	OX7
Isotype	IgG1 kappa
Immunogen	Rat thymocyte Thy-1 antigen[1]
Target	Thy-1 (CD90)
Species Reactivity	Human, Mouse, Rat[1][2]
Applications	WB, IHC(P), IF, IP, FCM[1][2]

## Cross-Reactivity and Performance Data

The Thy-1 (OX7) antibody (sc-53116) is marketed for its cross-reactivity with human, mouse, and rat Thy-1. The following tables summarize the available performance data across these species for key applications.

**Table 1: Western Blot (WB) Performance**

Species	Sample Type	Predicted Band Size (kDa)	Observed Performance	Recommended Starting Dilution
Rat	Brain Extract	25-37	Strong, clear band reported.[2]	1:200[1][2]
Mouse	Brain Extract	25-37	Clear band observed.[2]	1:200[1][2]
Human	Mesenchymal Stem Cell Lysate	25-37	Faint bands reported at 1:1000, suggesting a higher concentration may be needed. [2]	1:200[1][2]

**Table 2: Immunohistochemistry (IHC) Performance**

Species	Tissue	Staining Pattern	Recommended Starting Dilution
Human	Cerebral Cortex	Neuropil staining.[2]	1:50[1][2]
Mouse	Brain	Cytoplasmic staining of neuronal and glial cells.[2]	1:50[1][2]
Rat	Brain	Clear signal reported in brain tissue.[2]	1:50[1][2]

**Table 3: Flow Cytometry (FCM) Performance**

Species	Cell Type	Performance	Recommended Concentration
Rat	Thymocytes, Spleen Cells	High percentage of stained cells.	1 µg per 1x10 <sup>6</sup> cells[1][2]
Mouse	Thy-1.1 expressing cells	Expected to be reactive.	1 µg per 1x10 <sup>6</sup> cells[1][2]
Human	Various	Reported to be reactive.	1 µg per 1x10 <sup>6</sup> cells[1][2]

## Comparison with Alternative Thy-1 Antibodies

Several other monoclonal antibodies targeting the Thy-1 antigen are available. The choice of antibody may depend on the specific application, the species being studied, and the desired epitope.

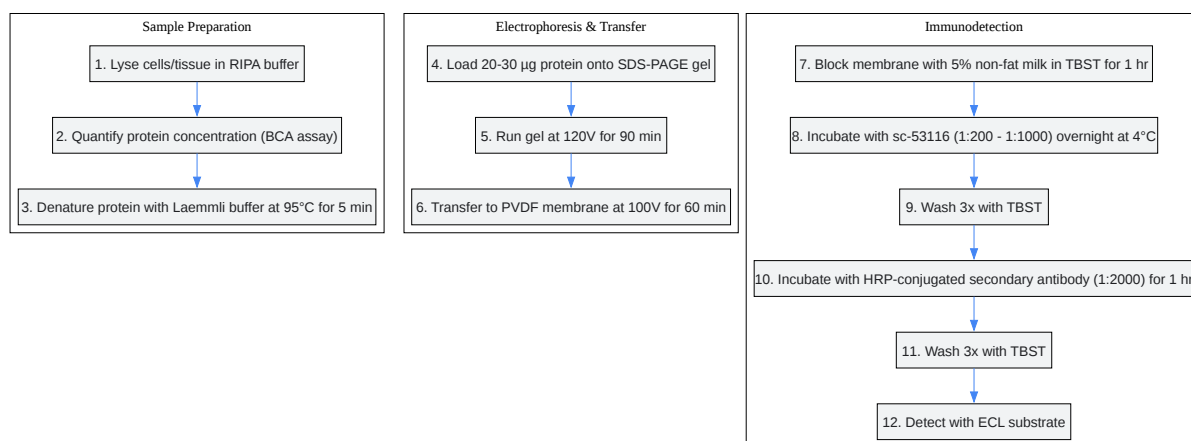
**Table 4: Comparison of Common Thy-1 Antibody Clones**

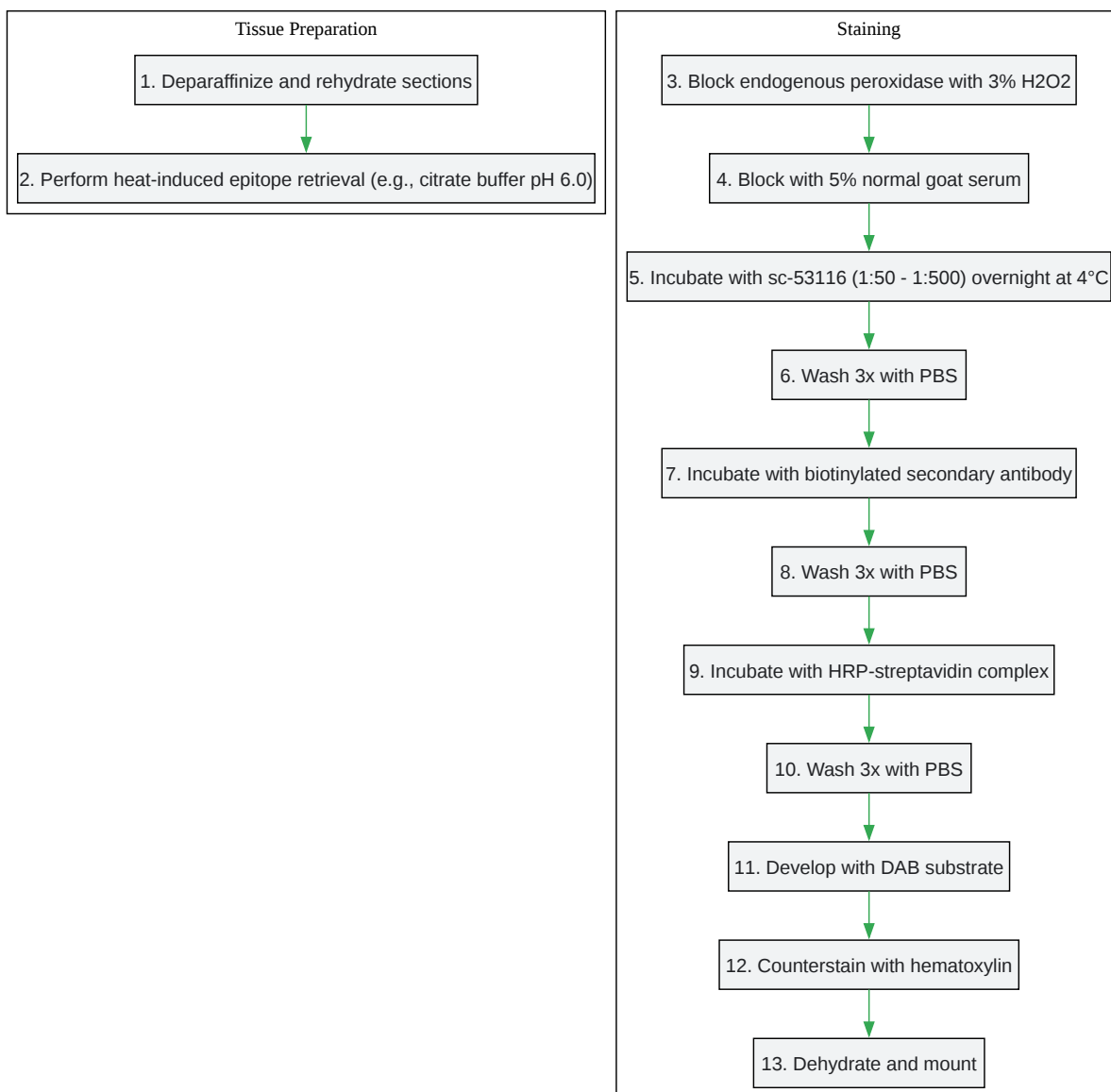
Clone	Host Species	Cross-Reactivity	Key Features
OX7 (sc-53116)	Mouse	Human, Mouse (Thy-1.1), Rat	Well-characterized for broad species reactivity.
HIS51	Mouse	Mouse (Thy-1.1), Rat	Strong reactivity reported in rat and Thy-1.1 mouse strains.
M5/49.4.1	Rat	Mouse (Thy-1.1 and Thy-1.2)	Recognizes both common mouse alleles of Thy-1.

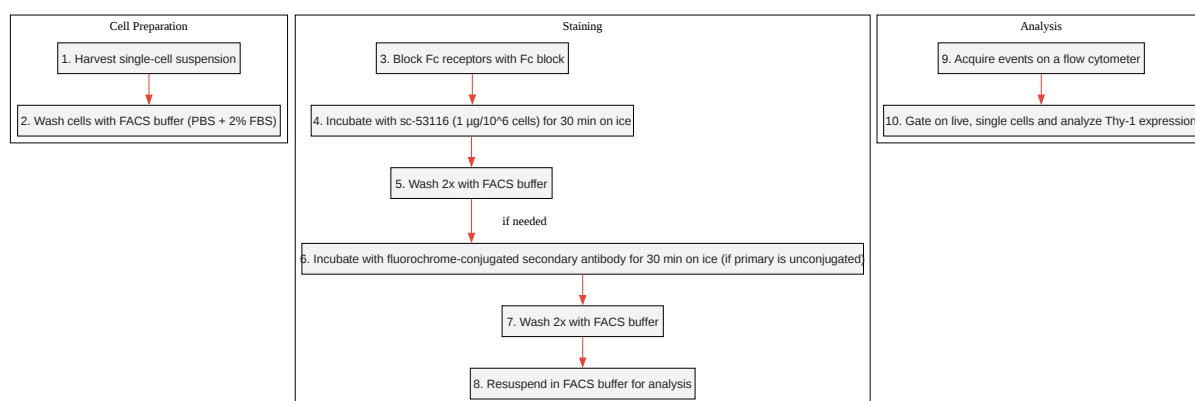
## Experimental Protocols

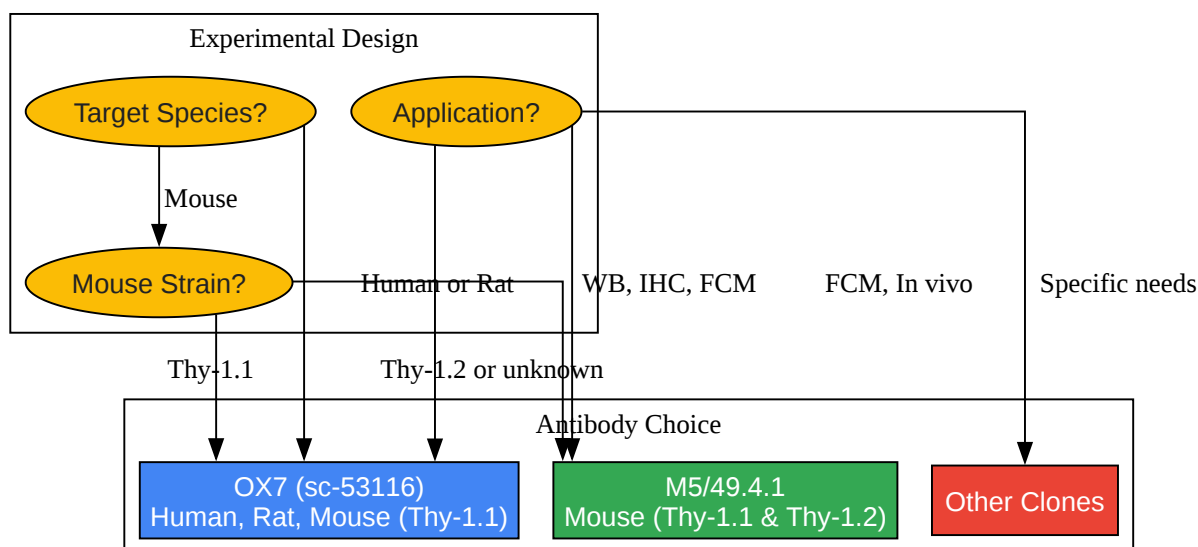
Below are representative protocols for key applications using the Thy-1 (OX7) antibody (sc-53116). These should be optimized for specific experimental conditions.

### Western Blotting Protocol









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## References

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